

A Technical Guide to the Physicochemical Properties of Thallium Hydroxides

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Compound of Interest

Compound Name: Thallium hydroxide

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This technical guide provides a detailed overview of the molar mass and physical density of thallium(I) hydroxide and thallium(III) hydroxide. It is intended for researchers, scientists, and professionals in the field of drug development who require precise data on these compounds. This document outlines the key physical properties, presents them in a structured format for easy comparison, and describes relevant experimental methodologies.

Physicochemical Data of Thallium Hydroxides

Thallium exists in two primary oxidation states, +1 and +3, leading to the formation of thallium(I) hydroxide (TlOH) and thallium(III) hydroxide ($\text{Tl}(\text{OH})_3$), respectively. Their physical properties, particularly molar mass and density, are crucial for various scientific applications, from chemical synthesis to toxicological studies.

Quantitative Data Summary

The molar mass and physical density of thallium(I) hydroxide and thallium(III) hydroxide are summarized in the table below. This allows for a direct comparison of their fundamental physical characteristics.

Property	Thallium(I) Hydroxide (TIOH)	Thallium(III) Hydroxide (TI(OH) ₃)
Molar Mass	221.39 g/mol [1][2][3][4]	255.4053 g/mol [5][6]
Physical Density	7.44 g/cm ³ [1][2][3]	Not extensively characterized, but expected to be higher than water[1]

Experimental Protocols

Accurate determination of the physicochemical properties of **thallium hydroxides** relies on precise experimental techniques. Below are detailed methodologies for the determination of molar mass and physical density.

Molar Mass Determination

The molar mass of a compound like **thallium hydroxide** is typically calculated based on the standard atomic weights of its constituent elements. The chemical formula is first established, and the molar mass is the sum of the atomic masses of all atoms in the formula.

For experimental verification, mass spectrometry is the most common and accurate method.

Protocol for Mass Spectrometry:

- **Sample Preparation:** A dilute solution of the **thallium hydroxide** is prepared in a suitable solvent. For thallium(I) hydroxide, which is soluble in water, an aqueous solution can be used. Thallium(III) hydroxide, being poorly soluble in water, may require acidic conditions to dissolve.
- **Ionization:** The prepared sample is introduced into the mass spectrometer and ionized. Techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) can be employed.
- **Mass Analysis:** The ionized molecules are then passed through a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).

- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus the m/z ratio. The peak corresponding to the molecular ion provides the experimental molar mass.

Physical Density Determination

For solid compounds like **thallium hydroxides**, the physical density can be determined using the liquid displacement method, based on Archimedes' principle.

Protocol for Liquid Displacement Method:

- **Mass Measurement:** A sample of the **thallium hydroxide** solid is accurately weighed using an analytical balance. Let this mass be m .
- **Initial Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the **thallium hydroxide** is insoluble. The initial volume of the liquid (V_1) is recorded.
- **Displacement:** The weighed solid sample is carefully submerged in the liquid in the graduated cylinder, ensuring no liquid splashes out and no air bubbles are trapped on the solid's surface.
- **Final Volume Measurement:** The new volume of the liquid with the submerged solid (V_2) is recorded.
- **Volume of the Solid:** The volume of the solid sample (V_{solid}) is calculated by subtracting the initial volume from the final volume: $V_{\text{solid}} = V_2 - V_1$.
- **Density Calculation:** The density (ρ) of the solid is then calculated using the formula: $\rho = m / V_{\text{solid}}$.

Visualized Experimental Workflow

The following diagram illustrates the experimental workflow for determining the physical density of a solid using the liquid displacement method.

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References

- 1. Buy Thallium(III) hydroxide (EVT-1591262) [evitachem.com]
- 2. Thallium hydroxide | lookchem [lookchem.com]
- 3. wjec.co.uk [wjec.co.uk]
- 4. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 5. kbcc.cuny.edu [kbcc.cuny.edu]
- 6. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
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Phone: (601) 213-4426

Email: info@benchchem.com